

Navigating the Safety Profile of Chlorthal-dimethyl-d6: A Technical Guide

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Compound of Interest

Compound Name: Chlorthal-dimethyl-d6

Cat. No.: B12396619

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Chlorthal-dimethyl-d6**, a deuterated form of the herbicide Chlorthal-dimethyl. While specific safety data for the deuterated compound is limited, its safety profile is considered analogous to its non-deuterated counterpart. This document compiles available data on Chlorthal-dimethyl to guide safe handling, storage, and emergency procedures in a research and development setting. **Chlorthal-dimethyl-d6** is primarily utilized as a tracer and an internal standard in quantitative analyses such as NMR, GC-MS, or LC-MS.^[1]

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of Chlorthal-dimethyl is fundamental to its safe handling. The following table summarizes key data points.

Property	Value	Reference
Chemical Formula	C10H6Cl4O4	[2][3]
Molar Mass	331.95 g/mol	[3]
Appearance	Colorless to grey crystalline powder	[3]
Melting Point	156 °C (313 °F; 429 K)	
Boiling Point	345 °C (653 °F)	[3]
Water Solubility	0.5 mg/L at 25 °C	[4][5]
Vapor Pressure	0.33 mPa at 25 °C	[4]

Toxicological Data

Toxicological data is crucial for assessing potential health risks. The following table summarizes acute toxicity data for Chlorthal-dimethyl.

Metric	Value	Species	Route	Reference
LD50	>3,000 mg/kg	Rat	Oral	[6]
LD50	>5,000 mg/kg	Rat	Oral	[7][8]
LD50	>10,000 mg/kg	Rabbit, Beagle Dog	Oral	[4]
LD50	>2,000 mg/kg	Rat	Dermal	[6][7][8]
LC50 (4hr)	>4.5 mg/L	Rat	Inhalation	[6][8]

Chlorthal-dimethyl is classified as practically nontoxic (Toxicity Class IV) by the U.S. EPA.[4] It is a mild eye and skin irritant but is not considered a skin sensitizer.[4][5][7] However, there is some evidence to suggest it is a suspected carcinogen.[5] The Australian Pesticides and Veterinary Medicines Authority (APVMA) has cancelled the registration and use of all products containing chlorthal dimethyl due to immediate risks to human health, particularly for unborn babies via maternal exposure.

Hazard Identification and Classification

While some safety data sheets classify Chlorthal-dimethyl as not a hazardous substance or mixture[2], others classify it as hazardous, causing skin and serious eye irritation.[6] It is also described as toxic to aquatic life with long-lasting effects.[7]

GHS Hazard Statements:

- H315: Causes skin irritation.[6]
- H319: Causes serious eye irritation.[6]
- H411: Toxic to aquatic life with long lasting effects.[7]

Experimental Protocols and Safe Handling

Adherence to strict experimental protocols is paramount to ensure the safety of laboratory personnel.

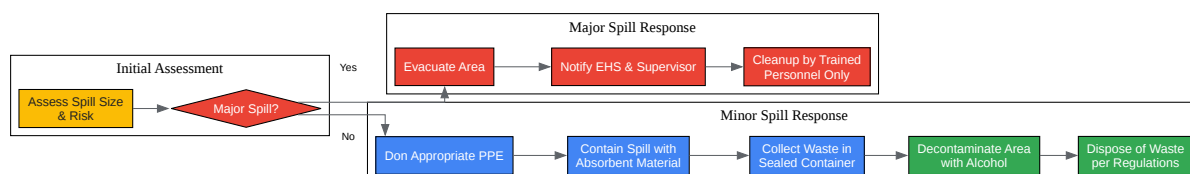
Personal Protective Equipment (PPE)

When handling **Chlorthal-dimethyl-d6**, appropriate personal protective equipment must be worn.

PPE	Specification
Eye Protection	Safety goggles with side-shields or a face shield.[2]
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber). [2]
Body Protection	Laboratory coat or impervious clothing.[2]
Respiratory Protection	A suitable respirator should be used if ventilation is inadequate or if dust is generated.[2]

Spill Response Protocol

In the event of a spill, the following workflow should be initiated to ensure a safe and effective cleanup.



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Caption: Decision-making workflow for responding to a **Chlorthal-dimethyl-d6** spill.

Experimental Protocol for Spill Cleanup:

- Evacuate and Secure: For large spills, evacuate the immediate area and inform your supervisor and the institutional Environmental Health and Safety (EHS) office.[2]
- Ventilate: Ensure the area is well-ventilated.[2]
- Containment: For liquid spills, absorb the solution with an inert, finely-powdered liquid-binding material such as diatomite or universal binders.[2] For solid spills, sweep up the material, avoiding dust formation.[9]
- Decontamination: Scrub the affected surfaces and equipment with alcohol.[2]
- Disposal: Place all contaminated materials into a suitable, sealed container for disposal by a licensed professional waste disposal service.[6]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Protocol	Reference
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[2]
Skin Contact	Immediately wash the affected skin with plenty of soap and water. Remove contaminated clothing and shoes. Seek medical attention if irritation develops or persists.	[2]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen or cardiopulmonary resuscitation (CPR) if necessary. Avoid mouth-to-mouth resuscitation. Seek immediate medical attention.	[2]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Seek immediate medical attention.	[2]

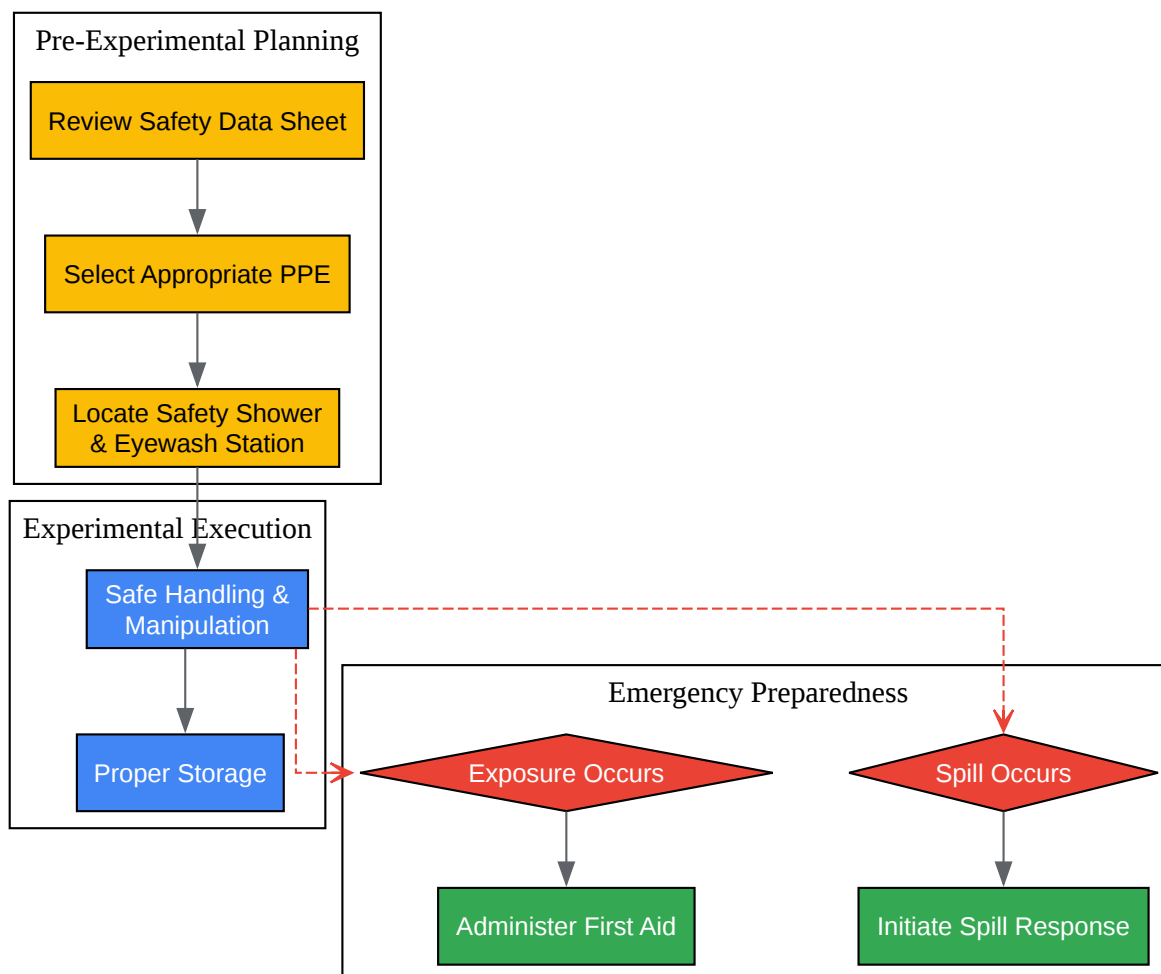
Storage and Stability

Proper storage is essential for maintaining the chemical's integrity and preventing hazardous situations.

Condition	Recommendation	Reference
Temperature	Store in a cool, well-ventilated area. Recommended storage temperature is 4°C. For solutions in solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.	[2]
Container	Keep container tightly sealed.	[2]
Incompatible Materials	Strong acids/alkalis and strong oxidizing/reducing agents.	[2]
Conditions to Avoid	Direct sunlight and sources of ignition.	[2]
Chemical Stability	Stable under recommended storage conditions.	[2]

Logical Relationship of Safety Procedures

The following diagram illustrates the logical flow of safety considerations when working with **Chlorthal-dimethyl-d6**.



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Caption: Logical flow of safety procedures for **Chlorthal-dimethyl-d6**.

By adhering to the guidelines outlined in this technical guide, researchers, scientists, and drug development professionals can mitigate the risks associated with the handling and use of **Chlorthal-dimethyl-d6** in a laboratory setting. Always consult your institution's specific safety protocols and the most current Safety Data Sheet before commencing any work with this chemical.

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